

Spectroscopic Characterization of 2-hydroxy-4-phenylbenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Formyl-5-phenylphenol*

CAS No.: 35664-67-6

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This technical guide provides a comprehensive overview of the key spectroscopic data for 2-hydroxy-4-phenylbenzaldehyde, a biphenyl derivative of salicylic aldehyde. As a molecule of interest in medicinal chemistry and materials science, a thorough understanding of its spectral characteristics is crucial for its identification, purity assessment, and the elucidation of its structural features. This document is intended for researchers, scientists, and professionals in drug development who require a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound.

While experimental data for 2-hydroxy-4-phenylbenzaldehyde is not widely available in public spectral databases, this guide presents a robust, predicted spectroscopic profile. These predictions are grounded in a comparative analysis of structurally related and well-characterized compounds, including 2-hydroxybenzaldehyde, 4-phenylbenzaldehyde, and various 4-substituted salicylaldehydes. By understanding the electronic effects of the constituent functional groups—the hydroxyl, aldehyde, and phenyl substituents—we can confidently anticipate the spectral behavior of the target molecule.

Predicted ^1H NMR Spectroscopy

The ^1H NMR spectrum of 2-hydroxy-4-phenylbenzaldehyde is expected to reveal characteristic signals for the aldehydic proton, the phenolic hydroxyl proton, and the aromatic protons of the two phenyl rings. The intramolecular hydrogen bonding between the ortho-hydroxyl group and the aldehyde is anticipated to significantly downfield shift the phenolic proton signal.

Key Predicted ^1H NMR Features:

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale for Prediction
Aldehyde (-CHO)	9.8 - 10.0	Singlet (s)	-	The strong deshielding effect of the carbonyl group and the aromatic ring places this proton in a highly downfield region, consistent with other benzaldehydes. [1]
Phenolic (-OH)	11.0 - 11.5	Singlet (s)	-	Intramolecular hydrogen bonding with the adjacent aldehyde group restricts proton exchange and causes a significant downfield shift.
Aromatic (H3)	6.9 - 7.1	Doublet (d)	~2.0	Ortho to the hydroxyl group and meta to the phenyl group, this proton is expected to be shielded relative to other aromatic protons.

Aromatic (H5)	7.5 - 7.7	Doublet of doublets (dd)	~8.5, ~2.0	Ortho to the phenyl group and meta to the hydroxyl group, this proton will experience deshielding from the phenyl ring.
Aromatic (H6)	7.4 - 7.6	Doublet (d)	~8.5	Ortho to the aldehyde group, this proton is deshielded.
Phenyl (-C ₆ H ₅)	7.3 - 7.6	Multiplet (m)	-	The protons of the unsubstituted phenyl ring will resonate in their typical aromatic region.

Predicted ¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide insights into the carbon framework of 2-hydroxy-4-phenylbenzaldehyde. The carbonyl carbon of the aldehyde is the most downfield signal, and the substitution pattern on the salicylaldehyde ring will influence the chemical shifts of the aromatic carbons.

Key Predicted ¹³C NMR Features:

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
Aldehyde (C=O)	190 - 195	The carbonyl carbon is highly deshielded, a characteristic feature of aldehydes. ^[2]
C2 (C-OH)	160 - 165	The carbon bearing the hydroxyl group is significantly deshielded due to the oxygen's electronegativity.
C4 (C-Phenyl)	140 - 145	The attachment of the second phenyl ring will cause a downfield shift for this carbon.
C1 (C-CHO)	120 - 125	The carbon to which the aldehyde is attached.
Aromatic Carbons	115 - 140	The remaining aromatic carbons will resonate in this range, with their specific shifts influenced by the electronic effects of the substituents.
Phenyl (-C ₆ H ₅)	125 - 130	The carbons of the unsubstituted phenyl ring will show signals in the typical aromatic region.

Predicted Infrared (IR) Spectroscopy

The IR spectrum of 2-hydroxy-4-phenylbenzaldehyde will be dominated by the stretching vibrations of the hydroxyl, carbonyl, and aromatic C-H and C=C bonds. The intramolecular hydrogen bonding will have a noticeable effect on the O-H stretching frequency.

Key Predicted IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Description
O-H (Phenolic)	3100 - 3300	Broad	The broadness and lower frequency are indicative of strong intramolecular hydrogen bonding.
C-H (Aromatic)	3000 - 3100	Medium	Stretching vibrations of the C-H bonds on the aromatic rings.
C=O (Aldehyde)	1650 - 1670	Strong	Conjugation with the aromatic ring and hydrogen bonding lowers the stretching frequency compared to a simple aliphatic aldehyde.
C=C (Aromatic)	1550 - 1600	Medium-Strong	Stretching vibrations of the carbon-carbon double bonds within the aromatic rings.
C-O (Phenolic)	1200 - 1300	Strong	Stretching vibration of the carbon-oxygen bond of the phenol.

Predicted Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of 2-hydroxy-4-phenylbenzaldehyde is expected to show a prominent molecular ion peak (M⁺). The fragmentation pattern will be influenced by the stability of the aromatic rings and the lability of the aldehydic proton and the hydroxyl group.

Key Predicted Mass Spectral Features:

- Molecular Ion (M^+): A strong peak at m/z corresponding to the molecular weight of the compound.
- $[M-H]^+$: Loss of the aldehydic proton, resulting in a stable acylium ion.
- $[M-CHO]^+$: Loss of the formyl group is a common fragmentation pathway for benzaldehydes.
- $[M-OH]^+$: Loss of the hydroxyl radical.
- Biphenyl-related fragments: Fragmentation of the biphenyl system can lead to ions corresponding to the phenyl and biphenyl cations.

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural elucidation. The following are generalized protocols for the spectroscopic analysis of 2-hydroxy-4-phenylbenzaldehyde.

NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). The choice of solvent can influence the chemical shifts of labile protons.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- 1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Obtain a proton-decoupled ^{13}C NMR spectrum. A larger number of scans is typically required due to the lower natural abundance of ^{13}C .

IR Spectroscopy:

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is often preferred for its simplicity and minimal sample preparation. Alternatively, a KBr pellet can be prepared.

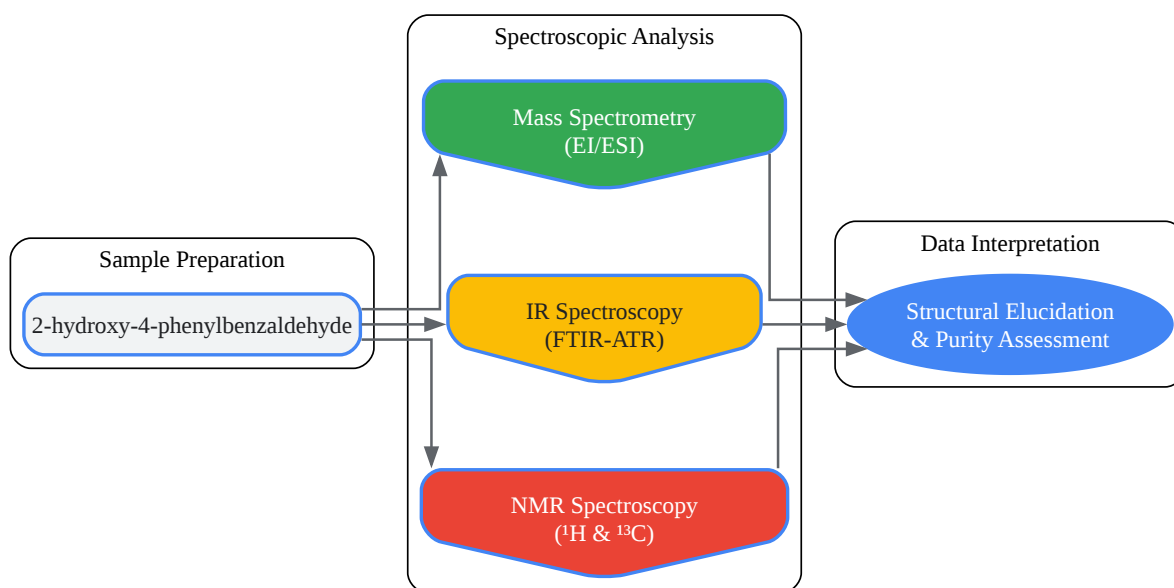
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}) with a resolution of 4 cm^{-1} .

Mass Spectrometry:

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer via a suitable ionization source, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Instrumentation: Employ a high-resolution mass spectrometer for accurate mass measurements.
- Data Acquisition: Acquire the mass spectrum over an appropriate m/z range to observe the molecular ion and key fragment ions.

Visualizations

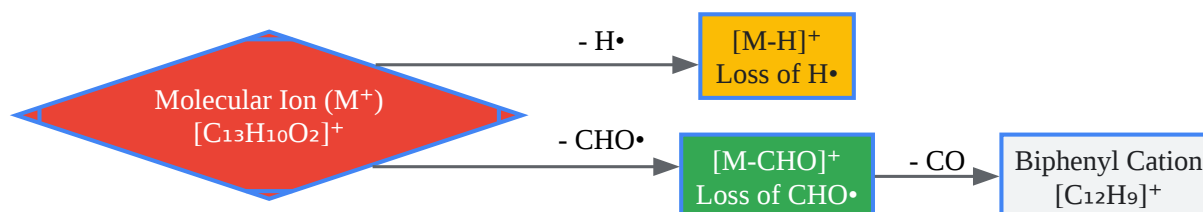
Experimental Workflow



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Caption: A generalized workflow for the spectroscopic characterization of 2-hydroxy-4-phenylbenzaldehyde.

Predicted Mass Spectrometry Fragmentation



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Caption: A simplified predicted fragmentation pathway for 2-hydroxy-4-phenylbenzaldehyde in EI-MS.

References

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Sources

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